An In-depth Technical Guide to p-Oxanisidide: Chemical Structure, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*p-Oxanisidide*
CAS No.:	*3299-63-6*
Cat. No.:	*B133009*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

p-Oxanisidide, systematically known as N^1,N^2-bis(4-methoxyphenyl)oxalamide, is an organic compound with the chemical formula $C_{16}H_{16}N_2O_4$. Its Chemical Abstracts Service (CAS) number is 3299-63-6. This symmetrical diamide, derived from the reaction of oxalyl chloride with p-anisidine, presents a scaffold of interest in various fields of chemical and pharmaceutical research. The presence of two methoxy-substituted phenyl rings linked by an oxalamide bridge imparts specific physicochemical properties and potential biological activities to the molecule. This guide provides a comprehensive overview of the chemical structure, synthesis, and known applications of **p-Oxanisidide**, with a focus on its relevance to researchers and professionals in drug development.

Chemical Structure and Properties

The molecular structure of **p-Oxanisidide** consists of a central ethanediamide (oxalamide) core to which two 4-methoxyphenyl (p-anisyl) groups are attached at the nitrogen atoms.

© 2026 BenchChem. All rights reserved.

Molecular Structure:

Caption: Chemical structure of **p-Oxanisidide**.

Physicochemical Properties of **p-Oxanisidide**

Property	Value	Source
CAS Number	3299-63-6	[1]
Molecular Formula	$C_{16}H_{16}N_2O_4$	[1]
Molecular Weight	300.31 g/mol	[1]
Melting Point	184-185 °C	[1]
Predicted Density	1.297 ± 0.06 g/cm³	[1]
Predicted pKa	10.56 ± 0.70	[1]

Synthesis of p-Oxanisidide

The synthesis of **p-Oxanisidide** is typically achieved through the acylation of p-anisidine with oxalyl chloride. This reaction is a standard method for the formation of oxalamides.

Reaction Scheme:

Caption: Synthesis of **p-Oxanisidide** from p-anisidine and oxalyl chloride.

Experimental Protocol: Synthesis of N¹,N²-bis(4-methoxyphenyl)oxalamide

This protocol is a general procedure for the synthesis of N,N'-diaryl oxamides and can be adapted for **p-Oxanisidide**.

Materials:

- p-Anisidine (2.0 equivalents)
- Oxalyl chloride (1.0 equivalent)

© 2026 BenchChem. All rights reserved.

- Anhydrous toluene (or other suitable aprotic solvent)
- Triethylamine (2.0 equivalents, as an acid scavenger)
- Round-bottom flask
- Magnetic stirrer
- Dropping funnel
- Reflux condenser
- Ice bath
- Büchner funnel and filter paper

Procedure:

- Reactant Preparation: In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve p-anisidine (2.0 equivalents) and triethylamine (2.0 equivalents) in anhydrous toluene.
- Reaction Setup: Cool the solution in an ice bath to 0-5 °C.
- Addition of Oxalyl Chloride: Slowly add a solution of oxalyl chloride (1.0 equivalent) in anhydrous toluene to the stirred p-anisidine solution via the dropping funnel. Maintain the temperature below 10 °C during the addition.
- Reaction: After the addition is complete, allow the reaction mixture to slowly warm to room temperature and then heat to reflux for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature. A precipitate of **p-Oxanisidide** should form.
- Isolation: Collect the crude product by vacuum filtration using a Büchner funnel.

© 2026 BenchChem. All rights reserved.

- Purification: Wash the crude product with cold ethanol to remove unreacted starting materials and triethylamine hydrochloride. For further purification, the crude product can be recrystallized from a suitable solvent such as ethanol or a mixture of toluene and ethanol.
- Drying: Dry the purified **p-Oxanisidide** under vacuum.

Characterization and Analytical Data

The characterization of **p-Oxanisidide** is essential to confirm its identity and purity. Standard analytical techniques that can be employed include Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). While specific experimental spectra for **p-Oxanisidide** are not readily available in public databases, the expected spectral features can be predicted based on its structure and data from analogous compounds.

Expected ^{1}H NMR Spectral Data:

- Aromatic protons (Ar-H): Two doublets in the aromatic region (typically δ 6.8-7.5 ppm), corresponding to the protons on the two equivalent p-methoxyphenyl rings.
- Amide protons (N-H): A singlet in the downfield region (typically δ 8.0-9.5 ppm).
- Methoxy protons (O-CH_3): A sharp singlet around δ 3.8 ppm.

Expected ^{13}C NMR Spectral Data:

- Carbonyl carbons (C=O): A signal in the downfield region (typically δ 158-162 ppm).
- Aromatic carbons (Ar-C): Multiple signals in the aromatic region (typically δ 114-158 ppm).
- Methoxy carbon (O-CH_3): A signal around δ 55 ppm.

Expected IR Spectral Data:

- N-H stretching: A sharp absorption band around 3300-3400 cm^{-1}.
- C=O stretching (Amide I): A strong absorption band around 1650-1680 cm^{-1}.

© 2026 BenchChem. All rights reserved.

- N-H bending (Amide II): An absorption band around 1520-1550 cm^{-1}.
- C-O stretching (ether): A strong absorption band around 1240-1260 cm^{-1}.

Expected Mass Spectrometry Data:

- The mass spectrum should show a molecular ion peak $[M]^+$ or a protonated molecular ion peak $[M+H]^+$ corresponding to the molecular weight of **p-Oxanisidide** (300.31 g/mol).

Applications in Research and Drug Development

While extensive research specifically on **p-Oxanisidide** is limited, the broader class of oxalamide and oxanilide derivatives has garnered significant interest in medicinal chemistry. These scaffolds are recognized for their ability to form stable structures and participate in hydrogen bonding, making them attractive for designing molecules that can interact with biological targets.

Potential Therapeutic Areas:

- Tuberculostatic Activity: N,N'-disubstituted dithiooxamides, which are structurally related to oxalamides, have been investigated as potential tuberculostatics. This suggests that **p-Oxanisidide** could be a candidate for similar studies.
- Anticancer Properties: Some oxalamide derivatives have been synthesized and evaluated for their antioxidant and anticancer activities. The rigid and planar nature of the oxalamide bridge can serve as a scaffold to position aromatic substituents for optimal interaction with biological targets, such as enzymes or receptors involved in cancer pathways.
- Anti-inflammatory Activity: Certain new N,N'-oxamides have been prepared and investigated for their anti-inflammatory properties.
- Antifungal Prodrugs: The oxadiazole moiety, which can be derived from oxalamide-related structures, has been used in the design of antifungal prodrugs.

The synthesis of a library of **p-Oxanisidide** analogs with varied substituents on the phenyl rings could be a promising strategy for lead optimization in a drug discovery program.

© 2026 BenchChem. All rights reserved.

Safety and Handling

Specific safety data for **p-Oxanisidide** is not readily available. However, based on its synthesis from p-anisidine and the general properties of oxalamide derivatives, certain precautions should be taken.

General Safety Precautions:

- Handling: Use in a well-ventilated area, preferably in a chemical fume hood. Avoid contact with skin, eyes, and clothing. Avoid inhalation of dust.
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety glasses with side shields, and a lab coat.
- Storage: Store in a tightly closed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.
- Disposal: Dispose of in accordance with local, state, and federal regulations.

It is crucial to consult the Safety Data Sheet (SDS) for the starting material, p-anisidine, which is classified as toxic and may cause damage to organs through prolonged or repeated exposure.

Conclusion

p-Oxanisidide is a symmetrical diamide with a well-defined chemical structure that can be synthesized through a straightforward chemical reaction. While specific research on this compound is not extensive, its structural similarity to other biologically active oxalamide and oxanilide derivatives suggests its potential as a scaffold in medicinal chemistry and drug development. Further investigation into its synthesis optimization, detailed characterization, and exploration of its biological activities, particularly in the areas of antimicrobial and anticancer research, is warranted. As with any chemical compound, proper safety precautions should be observed during its handling and use in a laboratory setting.

References

- PubChem. p-Anisidine. [Link]

© 2026 BenchChem. All rights reserved.

- ResearchGate. (PDF) BIOLOGICAL SCREENING OF SYNTHESIZED OXALAMIDE DERIVATIVES FOR ANTIOXIDANT AND ANTICANCER PROPERTIES. [Link]
- PubMed. Synthesis and anti-inflammatory activity of certain new N,N'-oxamides. [Link]
- PubMed. Design and synthesis of N^1,N^5-bis[4-(5-alkyl-1,2,4-oxadiazol-3-yl)phenyl]glutaramides as potential antifungal prodrugs. [Link]
- East Harbour Group. MATERIAL SAFETY DATA SHEET OXAMIDE. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to p-Oxanisidide: Chemical Structure, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b133009/docs#an-in-depth-technical-guide-to-p-oxanisidide-chemical-structure-synthesis-and-applications]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.